

ATTO 465 Maleimide: A Technical Guide to Solubility and Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

[Get Quote](#)

For researchers, scientists, and drug development professionals, a comprehensive understanding of the physicochemical properties of fluorescent probes is paramount for reproducible and reliable experimental outcomes. This in-depth technical guide focuses on **ATTO 465 maleimide**, a widely used thiol-reactive fluorescent dye, detailing its solubility characteristics and optimal storage conditions to ensure its stability and performance.

ATTO 465 is a fluorescent label derived from acriflavine, exhibiting strong absorption, high fluorescence quantum yield, and a large Stokes shift.^{[1][2]} The maleimide functional group allows for the specific labeling of sulfhydryl groups, commonly found in cysteine residues of proteins.^{[2][3]} Proper handling, including appropriate solvent selection and storage, is critical to maintain the reactivity and fluorescence properties of the dye.

Solubility of ATTO 465 Maleimide

ATTO 465 maleimide is soluble in polar organic solvents.^[3] The recommended solvents for preparing stock solutions are dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^{[3][4]} It is also soluble in acetonitrile.^{[2][3]} Due to the reactive nature of the maleimide group, it is crucial to use anhydrous and amine-free solvents to prevent degradation of the dye.^[3]

While precise quantitative solubility values are not extensively published, the general recommendation is to prepare stock solutions in the range of 10-20 mM immediately before use.^[1] It is advisable to start with a small amount of solvent and incrementally add more until the dye is fully dissolved to achieve the desired concentration.

For labeling reactions, which are typically performed in aqueous buffers, the **ATTO 465 maleimide** stock solution is added to the protein solution in a buffer with a pH of 7.0-7.5, such as phosphate-buffered saline (PBS).^{[1][4]}

Solvent	Recommendation	Notes
Dimethylformamide (DMF)	Recommended for stock solutions	Use anhydrous and amine-free grade. ^[3]
Dimethyl Sulfoxide (DMSO)	Recommended for stock solutions	Use anhydrous and amine-free grade. ^{[1][3]}
Acetonitrile	Soluble	A polar solvent in which the dye is soluble. ^{[2][3]}
Water	Poorly soluble	The dye itself has good water solubility, but the maleimide derivative's solubility is limited. ^{[1][2]} Aqueous buffers are used for the labeling reaction.

Storage Conditions for ATTO 465 Maleimide

Proper storage is essential to maintain the shelf life and performance of **ATTO 465 maleimide**. The lyophilized solid and stock solutions have different storage requirements.

Lyophilized Solid

The solid, solvent-free product is shipped at ambient temperature.^{[2][3]} Upon receipt, it is imperative to store the vial at -20°C, protected from light and moisture.^{[1][3][5]} Before opening, the vial must be allowed to equilibrate to room temperature to prevent moisture condensation onto the product.^{[2][3]} When stored correctly, **ATTO 465 maleimide** is stable for at least three years.^{[2][3]}

Stock Solutions

Stock solutions of **ATTO 465 maleimide** in DMF or DMSO are of limited stability and should ideally be prepared fresh for each experiment.^{[3][4]} If storage is necessary, the stock solution should be divided into small aliquots and frozen at -20°C, protected from light.^[4] It is important to avoid repeated freeze-thaw cycles.^[4] The stability of the stock solution is dependent on the quality of the solvent used.^{[3][4]}

Form	Storage Temperature	Protection	Stability
Lyophilized Solid	-20°C	Protect from light and moisture. ^{[1][3][5]}	At least 3 years. ^{[2][3]}
Stock Solutions (in DMF or DMSO)	-20°C	Protect from light. ^{[1][4]}	Limited stability; prepare fresh if possible. ^{[3][4]} Avoid repeated freeze-thaw cycles. ^[4]

Experimental Protocols

Preparation of a 10 mM Stock Solution

Materials:

- **ATTO 465 maleimide** (e.g., 1 mg)
- Anhydrous, amine-free dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes

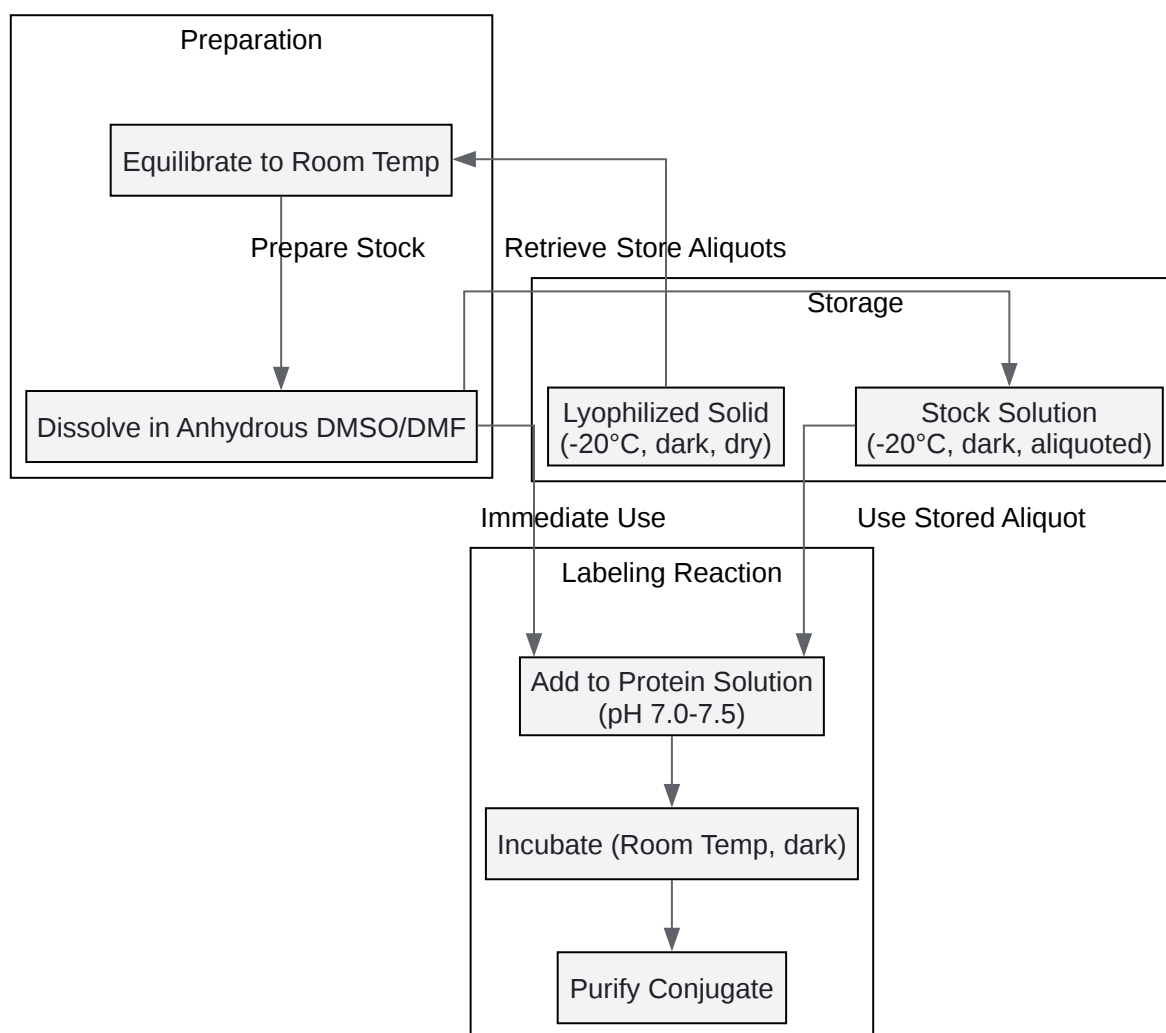
Procedure:

- Allow the vial of **ATTO 465 maleimide** to warm to room temperature before opening.

- Calculate the volume of DMSO required to make a 10 mM solution. The molecular weight of **ATTO 465 maleimide** is 518.4 g/mol .
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - For 1 mg: $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 518.4 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 193 \mu\text{L}$
- Add the calculated volume of anhydrous, amine-free DMSO to the vial containing the **ATTO 465 maleimide**.
- Vortex briefly to ensure the dye is fully dissolved.
- If not for immediate use, aliquot the solution into smaller volumes in microcentrifuge tubes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Workflow and Logical Relationships

The following diagram illustrates the general workflow for handling and using **ATTO 465 maleimide**, from storage to the final labeling reaction.



[Click to download full resolution via product page](#)

Caption: Workflow for handling and using **ATTO 465 maleimide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [2. downloads.leica-microsystems.com](https://downloads.leica-microsystems.com) [downloads.leica-microsystems.com]
- [3. leica-microsystems.com](https://leica-microsystems.com) [leica-microsystems.com]
- [4. leica-microsystems.com](https://leica-microsystems.com) [leica-microsystems.com]
- [5. Atto 465 maleimide BioReagent, suitable for fluorescence, ≥90% \(coupling to thiols\) | Sigma-Aldrich](#) [sigmaaldrich.com]
- To cite this document: BenchChem. [ATTO 465 Maleimide: A Technical Guide to Solubility and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556988/docs#atto-465-maleimide-a-technical-guide-to-solubility-and-storage\]](https://www.benchchem.com/product/b15556988/docs#atto-465-maleimide-a-technical-guide-to-solubility-and-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)